

Essential Safety and Operational Guidance for (2-Quinolyl)methylamine hydrochloride

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Compound of Interest

Compound Name: (2-Quinolyl)methylamine hydrochloride

Cat. No.: B1320066

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **(2-Quinolyl)methylamine hydrochloride** (CAS No. 861036-67-1).[1][2][3] Adherence to these procedures is critical to ensure personal safety and maintain a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

(2-Quinolyl)methylamine hydrochloride is classified as a substance that causes skin and serious eye irritation.[1][4] Therefore, appropriate personal protective equipment is mandatory to prevent exposure.

Table 1: Recommended Personal Protective Equipment

PPE Component	Specification	Rationale
Eye and Face Protection	Safety goggles or a full-face shield.[1][5][6]	Protects eyes and face from splashes or airborne particles of the compound.[5]
Hand Protection	Chemical-resistant gloves (e.g., powder-free nitrile gloves).[4][5][7] Double-gloving is recommended.[5]	Provides a robust barrier against dermal absorption.[5] Double-gloving minimizes risk if the outer glove is breached.[5]
Body Protection	A disposable, solid-front, back-closing gown or a chemical-resistant lab coat with long sleeves and tight-fitting cuffs. [5]	Protects the body and personal clothing from contamination.[5]
Respiratory Protection	For handling powder or in situations with a high risk of aerosolization, a minimum of an N100, R100, or P100 disposable filtering facepiece respirator is advised.[5] In small-scale laboratory use, a particle-filtering half mask (EN149:2001) may be sufficient.[1]	Prevents inhalation of the compound.[5]
Footwear	Closed-toe shoes. For larger quantities or spill response, chemical-resistant boots and disposable shoe covers are recommended.[5][6]	Prevents tracking of contamination and protects feet from spills.[5]

Operational Plan: Handling Procedures

All handling of **(2-Quinolyl)methylamine hydrochloride** should occur in a designated area, such as a chemical fume hood, to minimize inhalation of dust.[5]

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.[4]
 - Verify the chemical fume hood is functioning correctly.[5]
 - Gather all necessary equipment and reagents before starting.
 - Don the appropriate PPE as outlined in Table 1.
- Weighing and Transfer:
 - Handle the solid material in a manner that minimizes dust formation.[4][8]
 - Use a spatula to carefully transfer the desired amount of the compound.
 - If possible, use a containment system such as a glove box for weighing.
- Dissolving:
 - If preparing a solution, add the solid to the solvent slowly.
 - If diluting an acid, always add the acid to water, never the other way around.[6]
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[4]
 - Decontaminate all work surfaces.
 - Remove PPE in a manner that avoids cross-contamination.

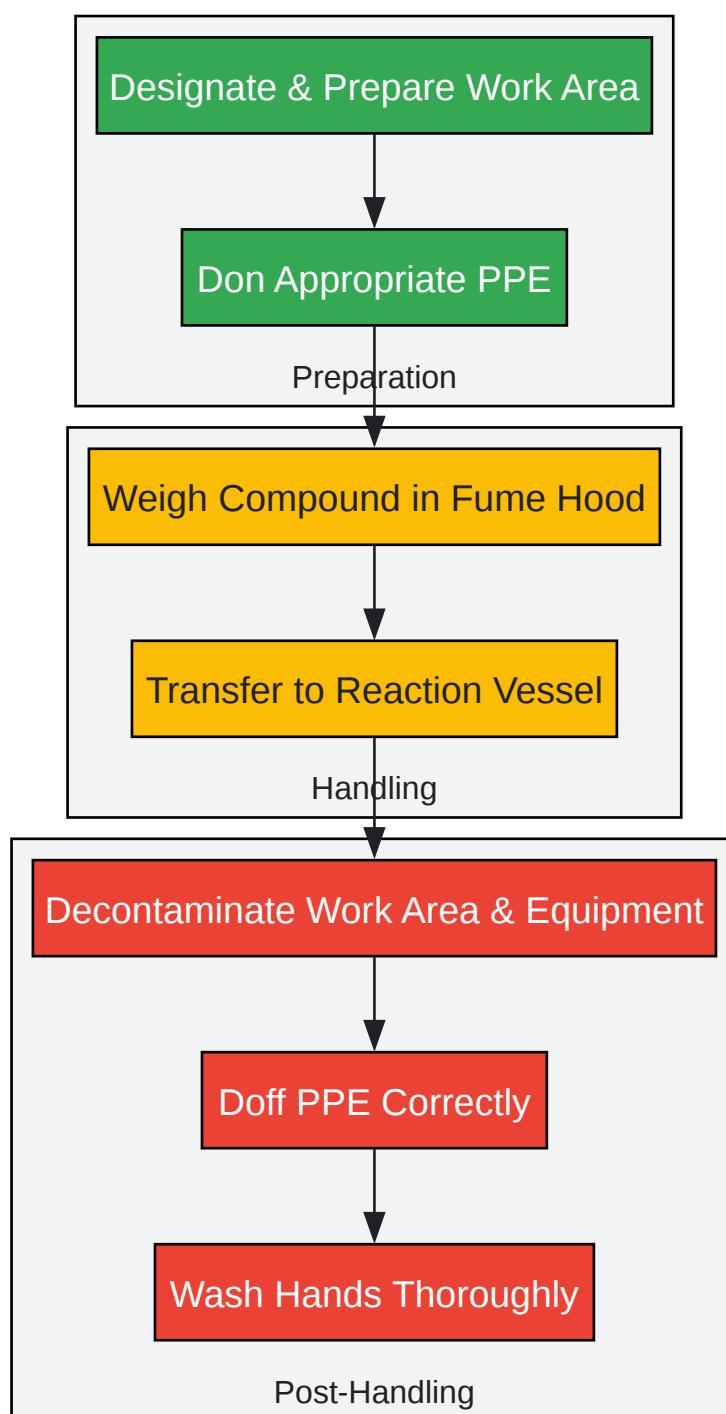


Figure 1: Handling Workflow for (2-Quinolyl)methylamine hydrochloride

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Figure 1: Handling Workflow

Emergency Procedures

In the event of exposure or a spill, immediate action is crucial.

Table 2: Emergency Response Plan

Incident	Action
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[1][4] Remove contact lenses if present and easy to do.[1] Seek medical attention.[1][4]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[1][4] Remove all contaminated clothing and wash it before reuse. [1][6] Get medical attention if symptoms occur. [1][4]
Inhalation	Remove to fresh air.[1][4] If breathing is difficult, give oxygen.[1][4] Seek immediate medical attention if symptoms occur.[1][4]
Ingestion	Clean mouth with water and drink plenty of water afterward.[1][4] Do NOT induce vomiting. [6] Seek medical attention if symptoms occur.[1][4]
Minor Spill	Evacuate the area.[5] Ensure adequate ventilation.[5] Wearing appropriate PPE, sweep up the solid material, avoiding dust formation, and place it in a suitable, labeled container for disposal.[4][9]
Major Spill	Evacuate the area immediately and alert others. [5] Contact your institution's emergency response team.[5]

Disposal Plan

Waste containing **(2-Quinolyl)methylamine hydrochloride** must be treated as hazardous waste.

Step-by-Step Disposal Protocol:

- Waste Collection:
 - Collect waste material in a suitable, closed, and clearly labeled container.[4][9]
 - Do not mix with other incompatible waste streams.
- Storage:
 - Store waste containers in a designated, cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong acids, and strong reducing agents.[4]
- Disposal:
 - All waste must be disposed of in accordance with local, state, and federal regulations.[10]
 - Consult with your institution's environmental health and safety (EHS) department for specific disposal procedures.
 - Do not empty into drains.[4][9]

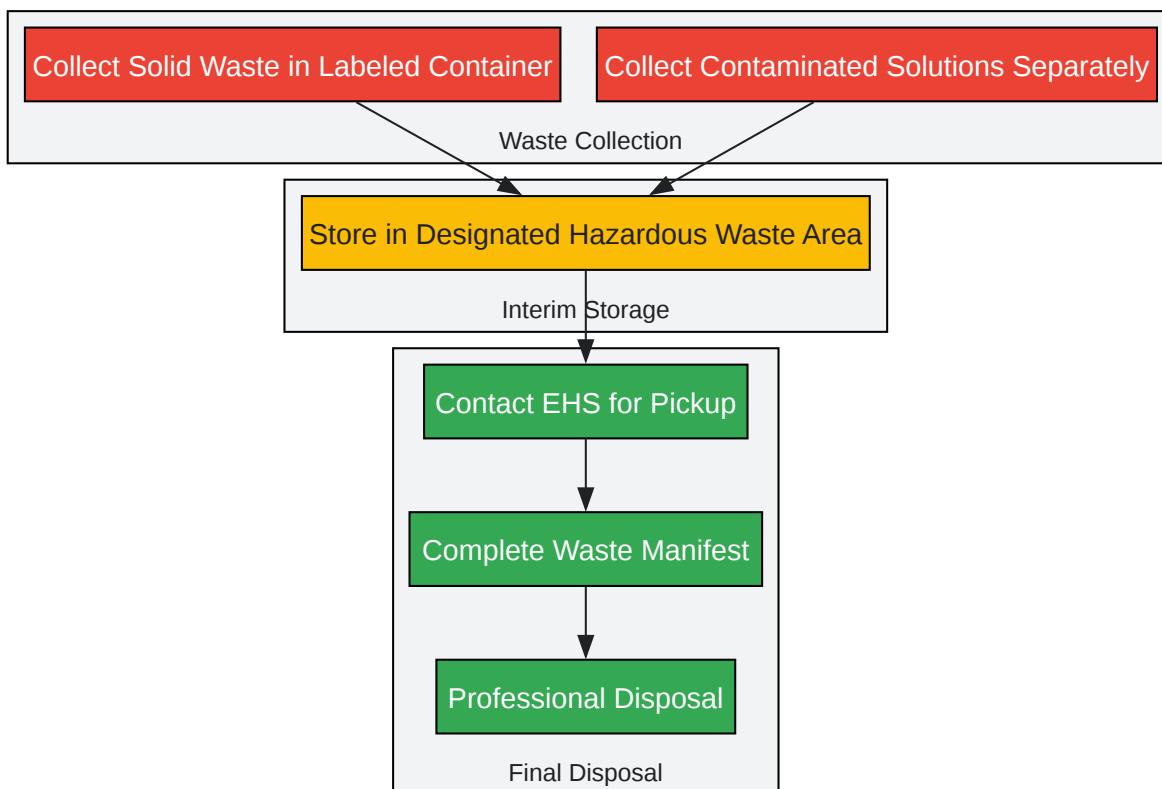


Figure 2: Disposal Workflow for (2-Quinolyl)methylamine hydrochloride

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Figure 2: Disposal Workflow

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